

2-Bromo-5-methylaniline: A Versatile Building Block for Agrochemicals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-methylaniline

Cat. No.: B1276313

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Application Note & Protocols

Introduction:

2-Bromo-5-methylaniline is a key aromatic amine intermediate utilized in the synthesis of a variety of agrochemicals. Its unique substitution pattern, featuring a reactive bromine atom and an amino group on a toluene scaffold, allows for diverse chemical modifications, leading to the development of novel herbicides and fungicides. The presence of the bromine atom at the 2-position and the methyl group at the 5-position influences the electronic and steric properties of the molecule, providing a versatile platform for the synthesis of complex and biologically active compounds. This document outlines the application of **2-Bromo-5-methylaniline** as a building block in agrochemical synthesis, with a focus on the preparation of N-substituted chloroacetamide derivatives, a class of compounds known for their herbicidal and fungicidal properties.

Data Presentation

Table 1: Physicochemical Properties of **2-Bromo-5-methylaniline**

Property	Value
CAS Number	53078-85-6
Molecular Formula	C ₇ H ₈ BrN
Molecular Weight	186.05 g/mol
Appearance	White to Orange to Green powder to lump
Melting Point	33 °C (lit.)
Boiling Point	139 °C/17 mmHg (lit.)
Density	1.49 g/mL at 25 °C (lit.)

Table 2: Representative Agrochemical Analogue Synthesized from **2-Bromo-5-methylaniline** and its Potential Biological Activity

Compound Name	Structure	Potential Agrochemical Class	Representative Biological Activity (Analogues)
2-chloro-N-(2-bromo-5-methylphenyl)acetamide	Herbicide, Fungicide	Haloacetanilides exhibit pre-emergent herbicidal activity by inhibiting very-long-chain fatty acid synthesis. ^{[1][2]} N-aryl chloroacetamides have shown fungicidal activity against various plant pathogens. ^{[3][4][5][6]} ^[7]	

Experimental Protocols

Protocol 1: Synthesis of 2-chloro-N-(2-bromo-5-methylphenyl)acetamide

This protocol details the N-acylation of **2-Bromo-5-methylaniline** with chloroacetyl chloride to yield a representative haloacetanilide with potential agrochemical activity.

Materials:

- **2-Bromo-5-methylaniline**
- Chloroacetyl chloride
- Anhydrous Tetrahydrofuran (THF)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) or other suitable non-nucleophilic base (e.g., Triethylamine)
- Deionized water
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Büchner funnel and filter paper
- Standard laboratory glassware

Procedure:

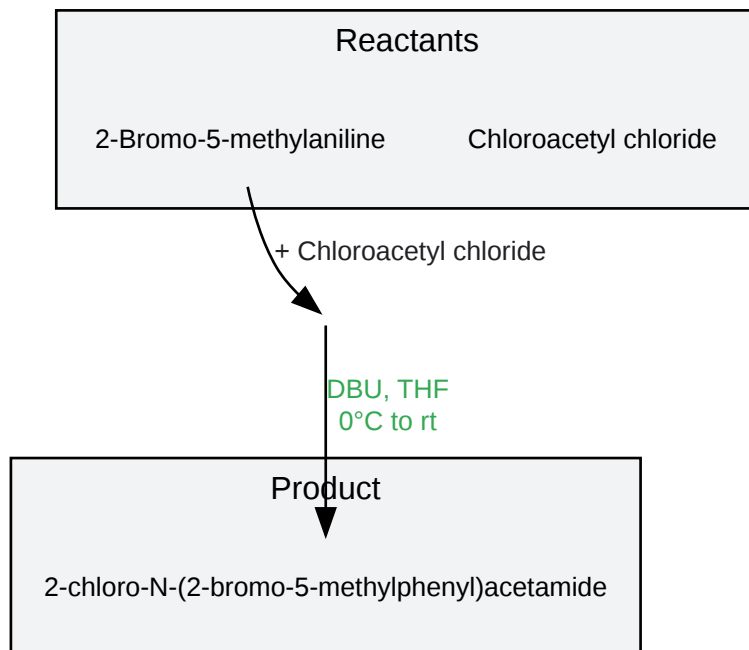
- In a 50 mL round-bottom flask, dissolve **2-Bromo-5-methylaniline** (1.12 g, 6 mmol) in anhydrous THF (15 mL).
- To this solution, add a catalytic amount of DBU (0.18 g, 1.2 mmol).^[8]
- Cool the reaction mixture to 0-5 °C using an ice-salt bath and stir mechanically for 15 minutes.

- Slowly add chloroacetyl chloride (0.69 g, 6.1 mmol) dropwise to the reaction mixture via a dropping funnel, ensuring the temperature does not exceed 5 °C.[8]
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 3-6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) using a suitable eluent (e.g., Hexane:Ethyl Acetate 7:3).
- Upon completion, pour the reaction mixture into cold water to precipitate the product.
- Collect the solid product by vacuum filtration using a Büchner funnel and wash thoroughly with cold water.
- Dry the product under vacuum to obtain 2-chloro-N-(2-bromo-5-methylphenyl)acetamide.
- The product can be further purified by recrystallization from a suitable solvent if necessary.

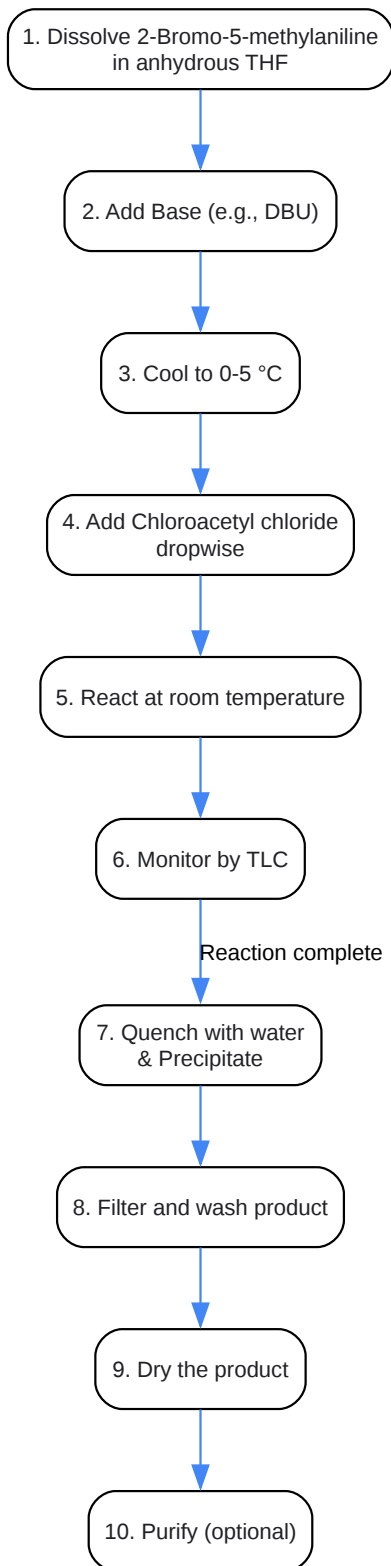
Visualizations

Synthesis of 2-chloro-N-(2-bromo-5-methylphenyl)acetamide

Synthesis of 2-chloro-N-(2-bromo-5-methylphenyl)acetamide



General Experimental Workflow

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